

# 4-Methyl-3-nitroanisole melting point and boiling point

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An In-depth Technical Guide to the Physical Properties of **4-Methyl-3-nitroanisole** 

This technical guide provides a comprehensive overview of the key physical properties of **4-Methyl-3-nitroanisole**, with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in drug development who may utilize this compound in organic synthesis. **4-Methyl-3-nitroanisole** serves as a valuable starting material and standard in various chemical syntheses, including for acetylcholinesterase inhibitors and in the generation of antibody catalysts.

# Physicochemical Data of 4-Methyl-3-nitroanisole

The fundamental physical constants of **4-Methyl-3-nitroanisole** are critical for its handling, characterization, and application in experimental settings. The following table summarizes these properties as established in the scientific literature.



Property	Value	Reference
CAS Number	17484-36-5	[1][2]
Molecular Formula	C8H9NO3	[1][2]
Molecular Weight	167.16 g/mol	[1][2]
Melting Point	17 °C	[1]
Boiling Point	266-267 °C	[1]
Density	1.207 g/mL at 25 °C	[1]
Refractive Index	n20/D 1.552	[1]

## **Experimental Determination of Physical Properties**

The referenced "literature" values for the melting and boiling points of **4-Methyl-3-nitroanisole** are determined through standardized experimental protocols. Below are detailed methodologies typical for such characterizations.

## **Melting Point Determination**

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

#### Apparatus:

- Capillary tube melting point apparatus (e.g., Mel-Temp or similar digital device)
- Mortar and pestle
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated) or digital temperature probe

#### Procedure:

Sample Preparation: A small, dry sample of 4-Methyl-3-nitroanisole is finely ground into a
powder using a mortar and pestle.



- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm in height is achieved.
- Measurement: The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer or temperature probe.
- Heating and Observation: The sample is heated at a controlled rate. A rapid heating rate is
  used initially to approach the expected melting point, followed by a slower rate (1-2 °C per
  minute) as the melting point is neared.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the
  onset of melting. The temperature at which the entire sample becomes a clear liquid is
  recorded as the completion of melting. The melting point is reported as this temperature
  range.

## **Boiling Point Determination**

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

#### Apparatus:

- Distillation apparatus (including a heating mantle, boiling flask, condenser, and collection flask) or a Thiele tube setup for micro-scale determination.
- Boiling chips or a magnetic stirrer
- Thermometer (calibrated)
- Small test tube and capillary tube (for micro method)

#### Procedure (Distillation Method):

- Apparatus Setup: A small volume (e.g., 25-50 mL) of 4-Methyl-3-nitroanisole is placed in a round-bottom boiling flask with a few boiling chips to ensure smooth boiling.
- Heating: The flask is heated gently using a heating mantle.

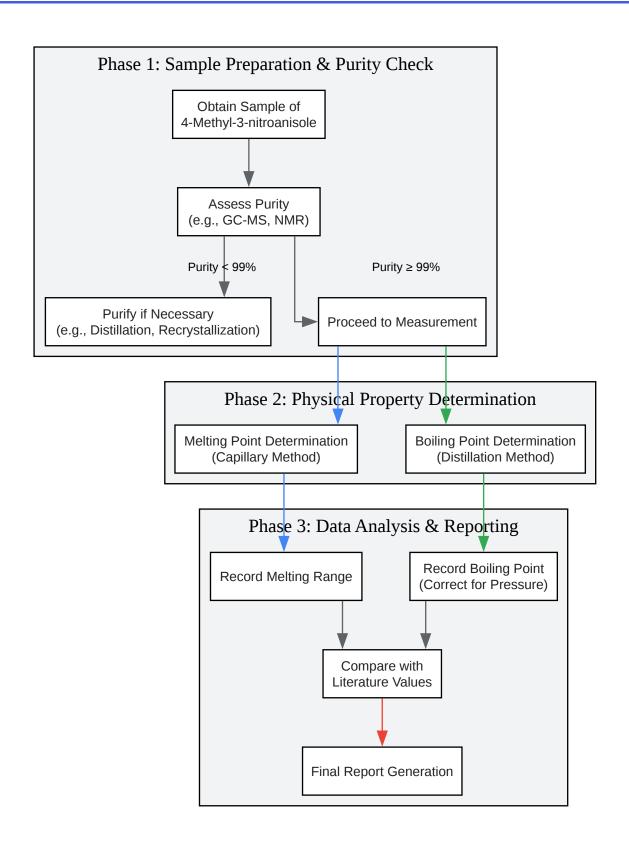


- Temperature Measurement: A thermometer is positioned in the distillation head such that the
  top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures
  the thermometer measures the temperature of the vapor that is in thermal equilibrium with
  the boiling liquid.
- Observation and Data Recording: As the liquid boils, the vapor rises, and its temperature is
  recorded. The boiling point is the stable temperature observed on the thermometer during a
  steady distillation. This temperature should be corrected for atmospheric pressure if it
  deviates significantly from standard pressure (760 mmHg).

## **Workflow Visualization**

The logical flow for determining the physical properties of a chemical compound like **4-Methyl- 3-nitroanisole** can be visualized as follows:





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Caption: Workflow for the experimental determination of melting and boiling points.



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### References

- 1. 4-Methyl-3-nitroanisole CAS#: 17484-36-5 [m.chemicalbook.com]
- 2. 4-Methyl-3-nitroanisole | C8H9NO3 | CID 87137 PubChem [pubchem.ncbi.nlm.nih.gov]
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